

Butamirate citrate metabolite antitussive activity comparison

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Compound Focus: Butamirate Citrate

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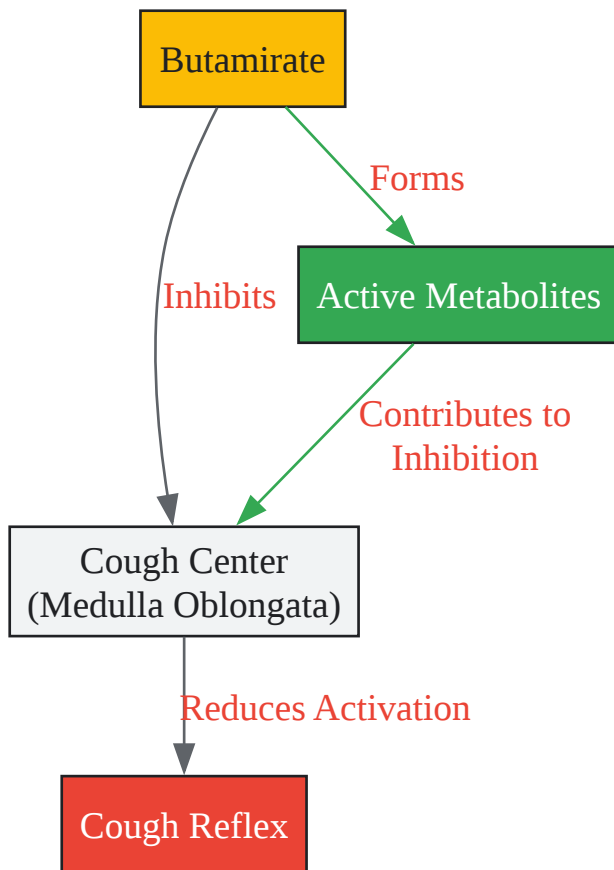
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Mechanism of Action and Metabolites of Butamirate Citrate

Butamirate citrate is a non-narcotic, centrally acting cough suppressant. The table below summarizes its core mechanism and what is known about its metabolites:

Aspect	Description
Primary Mechanism	Acts directly on the cough center in the medulla oblongata of the brainstem, inhibiting the neural pathways that trigger the cough reflex. [1] [2]
Key Characteristics	Non-opioid, does not depress respiration, and possesses additional anti-inflammatory properties in the respiratory tract. [1]
Metabolites	The drug is known to form active metabolites that also contribute to its antitussive (cough-suppressing) effect. [2]
Specific Metabolite Data	Information on the specific identity, potency, and quantitative activity of individual metabolites compared to the parent drug is not detailed in the available search results.

The following diagram illustrates the documented mechanism of action of **Butamirate Citrate**.



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Comparative Antitussive Data: Butamirate vs. Codeine

Clinical studies often compare antitussive agents to establish their efficacy. The table below summarizes a comparison between **Butamirate Citrate** and Codeine, a classic opioid antitussive, based on a clinical trial and a modern evidence-based review.

Antitussive Agent	Mechanism of Action	Efficacy in Clinical Studies	Key Considerations
Butamirate Citrate	Central non-opioid action on cough center. [1] [2]	In a 5-day trial, showed highly significant improvement in cough severity/frequency, comparable to clobutinol. Significantly better than clobutinol for cough due to carcinoma. [3]	Non-narcotic, no respiratory depression, favorable side effect profile (e.g., rare nausea, drowsiness). [1] [3]
Codeine	Opioid prodrug; requires conversion to morphine in the liver via CYP2D6. [4]	In modern studies on acute cough, showed no greater effect than placebo on objective cough counts or self-reported symptoms. [4]	Efficacy is highly dependent on patient's metabolic genetics. Considered a weak antitussive for acute cough, with potential for abuse and side effects. [4]

Interpretation and Further Research

The available data confirms that **butamirate citrate** is an effective antitussive with a distinct and favorable profile compared to codeine. While its active metabolites are acknowledged, their specific role needs more detailed characterization.

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References

1. What is the mechanism of Butamirate Citrate? [synapse.patsnap.com]
2. Bukof | 50 mg | Tablet | বিউকফ ৫০ মি.গ্রা. ট্যাবলেট | MedEx [medex.com.bd]
3. Comparative evaluation of the antitussive activity ... [pubmed.ncbi.nlm.nih.gov]

4. Comprehensive evidence-based review on European ... [pmc.ncbi.nlm.nih.gov]

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